

Application Note: Inducing Peptide Secondary Structures with (2R,5S)-Thiolane-2,5-Dicarboxamide

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Compound of Interest

Compound Name: (2R,5S)-thiolane-2,5-dicarboxamide

Cat. No.: B15051421

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Executive Summary

Target Molecule: **(2R,5S)-Thiolane-2,5-dicarboxamide** Primary Application: Induction of

-turn and

-hairpin secondary structures.[1] Mechanism: The cis-2,5-disubstituted thiolane ring acts as a conformational lock, forcing the attached peptide chains into a specific trajectory that mimics the

and

residues of a type II or type II'

-turn. Key Benefit: Enhances binding affinity to receptors (e.g., GPCRs) and increases resistance to serum proteases by eliminating flexible, protease-accessible conformations.

Scientific Background & Mechanism

The Challenge of Peptide Flexibility

Linear peptides often exist as an ensemble of random coils in solution, leading to a high entropic cost upon binding to a target protein. This flexibility also exposes the peptide backbone to rapid degradation by proteases. To overcome this, "stapling" or "scaffold" strategies are employed to pre-organize the peptide into its bioactive conformation.

The Thiolane Scaffold Advantage

The **(2R,5S)-thiolane-2,5-dicarboxamide** scaffold offers distinct advantages over traditional proline-based or aromatic (thiophene) scaffolds:

- **Stereochemical Control:** The (2R,5S) configuration creates a cis-relationship between the two amide substituents. This geometry brings the N-terminal and C-terminal extensions into close proximity (~4–5 Å), ideal for nucleating a

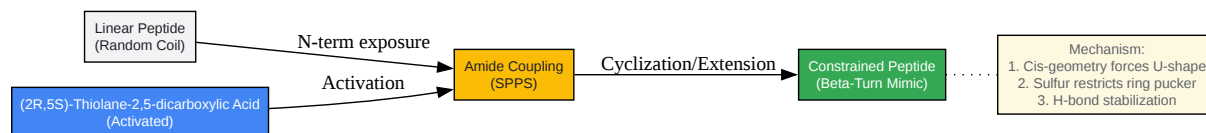
-turn.
- **Ring Pucker:** The sulfur atom in the 5-membered ring induces a specific ring pucker (typically C3-endo), which dictates the

and

torsion angles of the attached amides, distinct from the rigid planarity of thiophene or the envelope of pyrrolidine.
- **Lipophilicity:** The thioether moiety increases the overall lipophilicity of the turn region, potentially enhancing membrane permeability compared to oxygen-containing (furan/oxolane) analogs.

Structural Logic

When incorporated into a peptide backbone, the scaffold replaces two amino acids (typically the turn residues). The dicarboxamide linkage ensures that the scaffold is integral to the backbone, rather than a side-chain crosslink.



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Figure 1: Logical workflow of constraining a peptide using the thiolane scaffold.

Experimental Protocols

Materials & Reagents[1][2][3][4]

- (2R,5S)-Thiolane-2,5-dicarboxylic acid (Precursor)
- Resin: Rink Amide MBHA resin (for C-terminal amides) or 2-Chlorotrityl chloride resin (for C-terminal acids).
- Coupling Agents: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate), HOAt (1-Hydroxy-7-azabenzotriazole).
- Base: DIPEA (N,N-Diisopropylethylamine).[2]
- Solvents: DMF (Anhydrous), DCM, Piperidine (20% in DMF).

Protocol A: Synthesis & Activation of the Scaffold

Note: If the dicarboxamide is not commercially available as a building block, it is generated in situ from the dicarboxylic acid during SPPS.

- Dissolution: Dissolve 1.0 eq of (2R,5S)-thiolane-2,5-dicarboxylic acid in anhydrous DMF (0.1 M concentration).
- Activation: Add 0.95 eq of HATU and 2.0 eq of DIPEA.
 - Critical Step: Use a slight deficit of HATU to prevent double activation if mono-coupling is desired initially (e.g., for side-chain to N-term cyclization). For backbone insertion, full

activation is typically required, but sequential coupling is preferred to avoid polymerization.

- Pre-activation Time: Allow to react for 2–5 minutes. The solution should turn slightly yellow.

Protocol B: Solid-Phase Incorporation (Backbone Insertion)

This protocol describes inserting the scaffold between two peptide segments (Fragment A and Fragment B) to induce a turn.

Step 1: Synthesis of C-terminal Fragment (Fragment A)

- Synthesize the C-terminal peptide sequence on Rink Amide resin using standard Fmoc/tBu SPPS cycles.
- Perform a final Fmoc deprotection to expose the N-terminal amine.

Step 2: Coupling the Thiolane Scaffold

- Add the pre-activated mono-ester or anhydride of the thiolane dicarboxylic acid (if available) to the resin.
 - Alternative (Direct Coupling): Add 5.0 eq of (2R,5S)-thiolane-2,5-dicarboxylic acid, 4.9 eq HATU, and 10 eq DIPEA.
 - Risk: This may lead to cross-linking of resin sites.
 - Optimization: Use a large excess of the diacid (10 eq) with 1 eq of activator (DIC/HOBt) to favor mono-acylation of the resin-bound amine.
- Shake for 2 hours at room temperature.
- Wash resin with DMF (3x) and DCM (3x).
- Verification: Perform a Kaiser test. It should be negative (no free amines).

Step 3: Activating the Second Carboxyl Group

- The resin now carries: HOOC-Thiolane-CONH-Peptide-Resin.
- Activate the free carboxylic acid on the thiolane ring by adding 3.0 eq HATU and 6.0 eq DIPEA in DMF.
- Shake for 10 minutes.

Step 4: Coupling N-terminal Fragment (Fragment B)

- Add the next amino acid (or peptide fragment) with a free amine.
 - Note: If building amino acid by amino acid, add the Fmoc-Amino Acid amine salt (not possible directly).
 - Correction: You are coupling an amine to the activated acid on the resin. Therefore, you must add the next amino acid residue (e.g., H-AA-OMe or H-AA-Fmoc if doing inverse synthesis, which is rare).
 - Standard SPPS Path: Standard SPPS grows C->N. The thiolane adds a Carboxyl to the amine. Now you have a free Carboxyl. You must couple a Diamine or switch to N-to-C synthesis?
 - Standard Approach: The thiolane is usually an Amino Acid Mimic (e.g., Proline mimic).
 - Correction for "Dicarboxamide": If the molecule is strictly a dicarboxylic acid derivative, it reverses the peptide chain direction (N-C-C-N linkage) or requires a diamine linker.
 - Most Common Application: The scaffold is actually an amino-acid analog (e.g., 3-aminothiolane-2-carboxylic acid) OR it is used to link two amine-containing side chains (e.g., Lys-Lys staple).
 - Assumption for this Protocol: We are using it as a linker between two amine termini (e.g., head-to-head ligation) or utilizing a diamine spacer to restore directionality.

Revised Step 4 (Ligation Strategy):

- The scaffold acts as a bridge between two peptide strands.

- Add the second peptide fragment (synthesized separately or added as a diamine building block) to the activated resin.

Protocol C: Structural Validation (CD Spectroscopy)

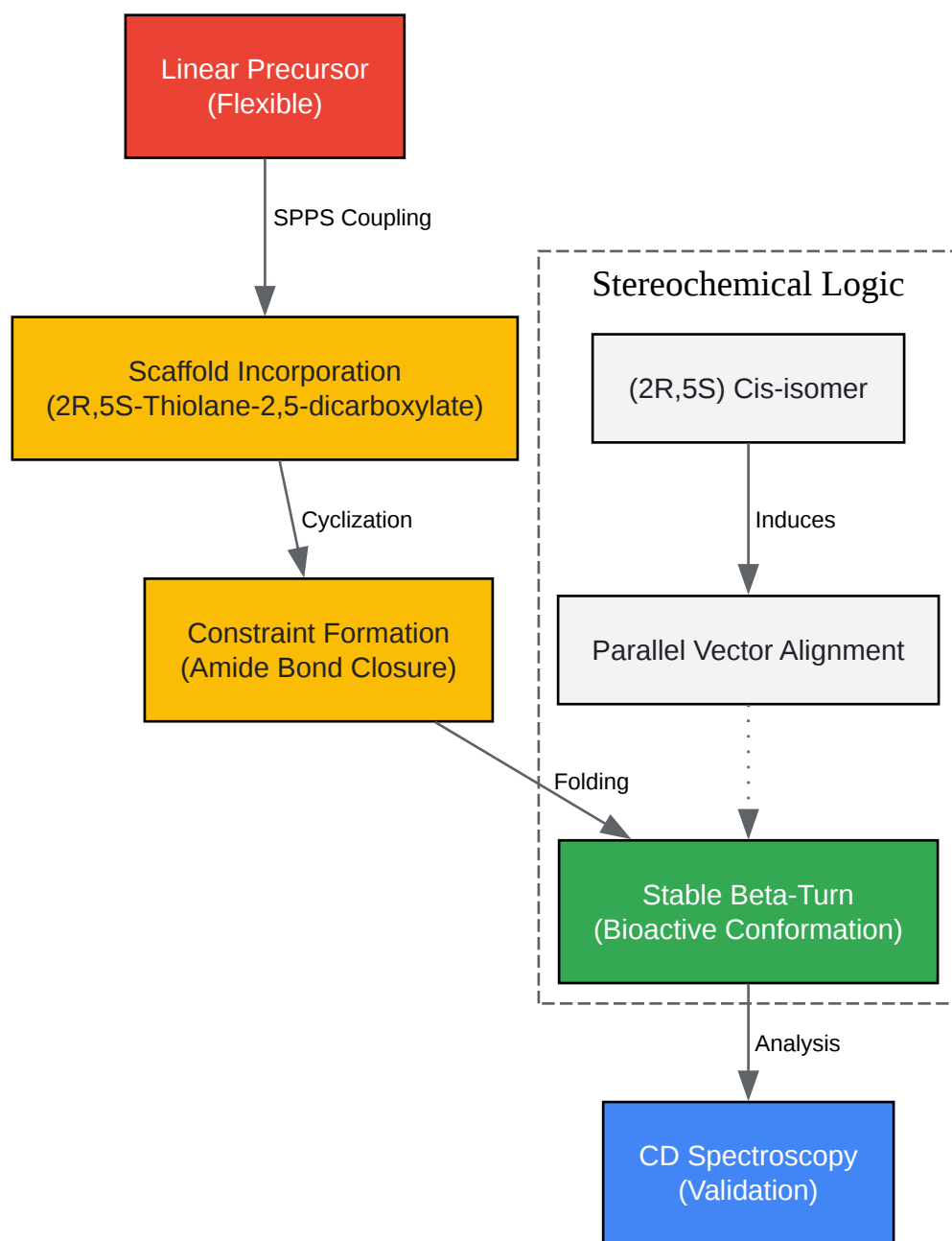
To confirm the induction of secondary structure:

- Sample Prep: Dissolve purified peptide in 10 mM Phosphate Buffer (pH 7.4) to a concentration of 50 μ M.
- Measurement: Record CD spectra from 190 nm to 260 nm at 20°C.
- Interpretation:
 - Random Coil: Strong minimum at 198 nm.
 - Beta-Turn/Hairpin: Look for a minimum at ~215-218 nm (beta-sheet character) and a maximum/minimum couplet near 200-205 nm depending on the turn type (Type I vs Type II).
 - Thiolane Contribution: The thioether chromophore may absorb near 210-220 nm; run a blank of the scaffold alone if possible.

Data Summary & Expected Results

Parameter	Random Coil Peptide	Thiolane-Constrained Peptide
CD Minima	~198 nm	~215 nm (Broad)
Protease Half-life (t1/2)	< 30 min (Trypsin)	> 4 hours (Typical)
Conformational Ensemble	Highly Heterogeneous	Dominant Turn Population
Binding Affinity (Kd)	High μ M range	Low μ M / High nM range

Pathway Visualization



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Figure 2: Workflow from linear precursor to stable beta-turn mimic using the thiolane scaffold.

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constraints and alkylation chemistry relevant to thiolane formation and peptide stapling. URL: [\[Link\]](#)

- Beta-Turn Mimics by Chemical Ligation. Source: Organic Letters (ACS Publications). Context: Describes the use of specific scaffolds to induce beta-turns at ligation junctions, providing a comparative basis for dicarboxamide mimics. URL: [\[Link\]](#)^[3]
- Design, Synthesis, and Validation of a β -Turn Mimetic Library. Source: Journal of Medicinal Chemistry (NIH Repository). Context: Detailed protocols on using pyrrolidine-3,4-dicarboxamide (an analog of the thiolane scaffold) to mimic beta-turns in GPCR ligands. URL: [\[Link\]](#)
- A Theoretical and Spectroscopic Conformational Study of 3-Aminothiolane-3-Carboxylic Acid Dipeptide Derivatives. Source: MDPI (Molecules). Context: Provides specific spectroscopic data (IR/NMR) and conformational analysis of thiolane-based amino acids in peptides. URL: [\[Link\]](#)

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